

disodium phthalate vs other phthalate esters toxicity

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Compound Focus: Disodium phthalate

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Toxicity Profile of Common Phthalate Esters

The table below summarizes the key toxicological and regulatory information for several widely studied phthalates, based on recent research and evaluations.

Phthalate	Abbreviation	Key Toxicological Concerns	Experimental Evidence (In Vivo/In Vitro)	Regulatory Status / Classification
Di(2-ethylhexyl) phthalate	DEHP	Endocrine disruption; Reproductive toxicity (testicular); Developmental toxicity; Liver toxicity [1] [2].	Rodents: Testicular toxicity, reduced testosterone [2]. Zebrafish: Embryo mortality, cardiac edema, estrogenic activity [2].	Reproductive toxicant 1B in EU (H360FD) [3].

Phthalate	Abbreviation	Key Toxicological Concerns	Experimental Evidence (In Vivo/In Vitro)	Regulatory Status / Classification
Dibutyl phthalate	DBP	Developmental toxicity; Endocrine disruption; Cytotoxicity [1] [4] [5].	Rats: Skeletal malformations, cleft palate, post-implantation loss when exposed during pregnancy [4]. Zebrafish: Developmental toxicity, synergistic effects in mixture with DiBP [6].	Reproductive toxicant 1B in EU [3]. EPA notes it causes "phthalate syndrome" [7].
Diisobutyl phthalate	DiBP (DIBP)	Cytotoxicity; Endocrine disruption; Developmental toxicity; Often a substitute for DBP [5] [8].	<i>In vitro</i> : Cytotoxicity to lung and skin cells; synergistic/antagonistic effects in mixtures with DBP [5]. Zebrafish: Altered thyroid hormones, disrupted HPT axis gene expression [6].	Reproductive toxicant 1B in EU [3]. EPA notes it causes "phthalate syndrome" [7].
Butyl benzyl phthalate	BBP	Developmental toxicity [4].	Rats: Increased post-implantation loss and fetal malformations (vertebral, rib, cleft palate) [4].	Reproductive toxicant 1B in EU [3]. EPA notes it causes "phthalate syndrome" [7].
Diisononyl phthalate	DINP	Suspected endocrine disruption (male reproductive system); Liver damage [7].	Rodents: Causes developmental toxicity and liver damage at high doses; evidence of "phthalate syndrome" at levels much higher than typical human exposure [7].	US EPA found no unreasonable risk for most uses under TSCA (risks identified for some worker exposure scenarios) [7].
Diisodecyl phthalate	DIDP	Developmental toxicity; Liver damage [7].	Rodents: Causes developmental toxicity and liver damage at high doses [7].	US EPA found no unreasonable risk for most uses under TSCA (risks identified for some

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				worker exposure scenarios) [7].

Detailed Experimental Data and Protocols

For a deeper comparison, here are methodologies and findings from key studies on DBP and its common alternative, DiBP.

Developmental Toxicity in Rats (DBP & BBP)

This foundational study compares the developmental effects of DBP and BBP [4].

- **Protocol:**
 - **Test System:** Pregnant rats.
 - **Dosing:** Administered 0.75, 1.0, or 1.25 g/kg/day of either DBP or BBP via gastric intubation.
 - **Exposure Windows:** Treated during specific gestational periods (days 7-9, 10-12, or 13-15).
 - **Endpoints Measured:** Incidence of post-implantation loss and fetal malformations.
- **Key Findings:**
 - Both phthalates significantly increased post-implantation loss at all doses [4].
 - Malformations (vertebral/rib defects, cleft palate) were significantly increased when exposure occurred on days 7-9 or 13-15, but not days 10-12 [4].
 - The similar toxicity profiles suggest a common mechanism, possibly via a shared metabolite [4].

Cytotoxicity of DBP and DiBP in Human Cells

This study evaluates and compares the cytotoxic effects of DBP and DiBP, both individually and in mixtures [5].

- **Protocol:**
 - **Test Systems:** Human cell lines A549 (lung) and A431 (skin).
 - **Treatment:** Cells exposed to individual phthalates or binary mixtures at ratios of 1:1, 1:3, and 3:1.

- **Assays:** Cytotoxicity assessed via MTT test (metabolic activity), NRU test (cell membrane integrity), and cell proliferation.
- **Interaction Analysis:** Calculated Synergy Index (SI) to determine if mixture effects were additive, synergistic, or antagonistic.
- **Key Findings:**
 - On A549 lung cells, an equimolar (1:1) mixture showed **antagonism** [5].
 - On A431 skin cells, the same mixture showed a **synergistic** effect in the MTT test [5].
 - **Conclusion:** The toxic outcome of co-exposure can differ significantly from single-exposure patterns and is cell-type-dependent [5].

Developmental Toxicity and Thyroid Disruption in Zebrafish

This 2024 study directly compares the toxicity of DBP and its alternative, DiBP, in zebrafish [6].

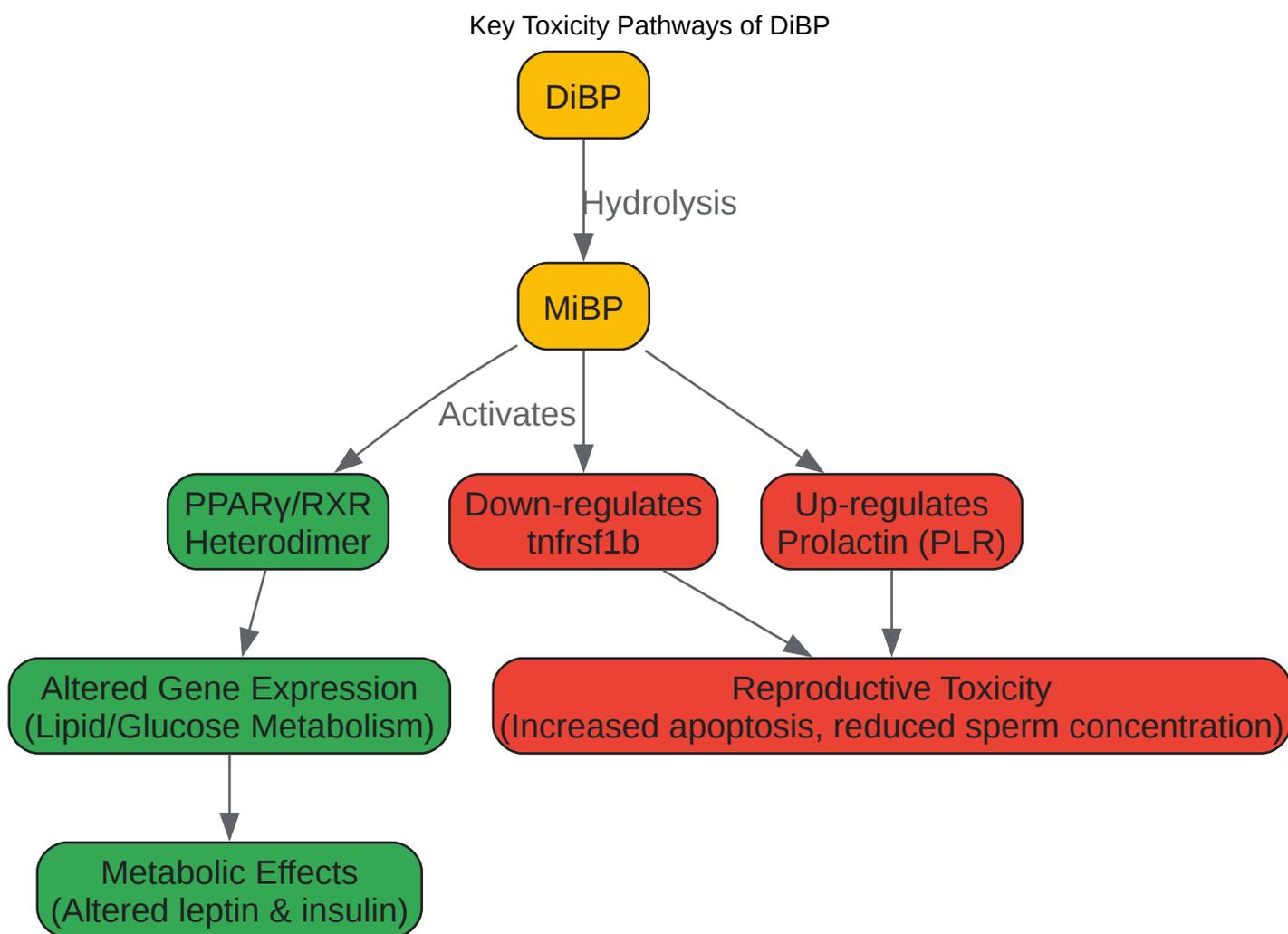
- **Protocol:**
 - **Test System:** Early life stages of zebrafish (*Danio rerio*).
 - **Treatment:** Exposed to DBP or DiBP individually, and in combination.
 - **Endpoints:** Lethality, thyroid hormone (T3/T4) levels, transcription of HPT axis genes (e.g., *tg*, *dio2*, *ttr*), and molecular docking with thyroid hormone receptors.
- **Key Findings:**
 - DBP was more potent, with a lower 96-h LC50 (0.545 mg/L) than DiBP (1.149 mg/L) [6].
 - The joint toxic effect of a DBP-DiBP mixture was **synergistic** [6].
 - Both phthalates significantly increased thyroid hormone levels and disrupted HPT axis gene expression, indicating thyroid-disrupting activity [6].
 - Molecular docking suggested both compounds bind to thyroid hormone receptors with similar affinity, explaining the common endocrine effect [6].

Mechanisms of Action and Metabolic Pathways

Understanding how phthalates exert their toxic effects is crucial for a comprehensive comparison. DiBP's action is representative of several phthalates.

Key Toxicity Pathways of DiBP

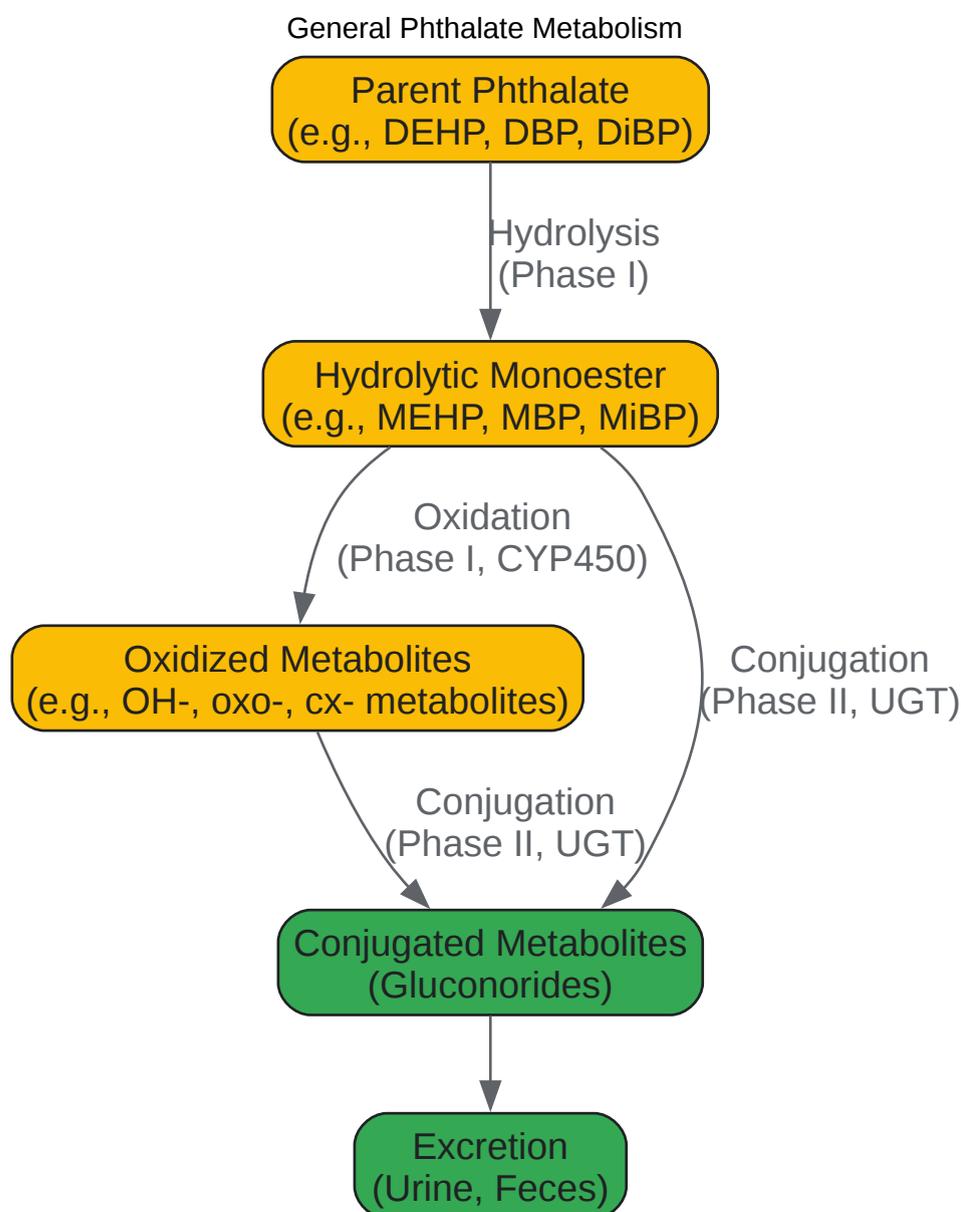
The diagram below illustrates the primary molecular pathways through which DiBP exposure leads to metabolic and reproductive toxicity, based on mechanistic studies [8].



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General Metabolic Pathway for Phthalates

The metabolic fate of phthalates is a key determinant of their toxicity. The following workflow outlines the common biotransformation stages shared by many phthalate esters in the human body [1] [8].



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Key Note: The formation of the hydrolytic monoester (e.g., MEHP from DEHP) is often the critical step for mediating toxicological effects, particularly for reproductive toxicity [1] [2].

Interpretation and Research Considerations

- **Focus on Metabolites:** For many phthalates, the primary diester is quickly metabolized. The **hydrolytic monoesters and their oxidized products** are often the primary mediators of toxicity and are used as biomarkers of exposure in studies [1].

- **Mixture Toxicity is Critical:** As shown in the experimental data, the toxicity of phthalate mixtures can be **non-additive** (synergistic or antagonistic). Risk assessment must consider co-exposure, as this reflects real-world conditions [5] [6].
- **Regulatory Landscape is Evolving:** While some phthalates like DEHP, DBP, and DiBP are heavily restricted, others like DINP and DIDP are currently deemed lower risk by agencies like the US EPA for many applications, though this is subject to ongoing review [3] [7].

I hope this structured comparison provides a solid foundation for your guide. The experimental protocols and mechanistic insights should be particularly valuable for your audience of researchers.

To proceed effectively, you could:

- Confirm whether "**disodium phthalate**" is the correct compound of interest, as it is not a standard plasticizer and lacks toxicity data in the scientific literature I accessed.
- If your interest lies in water-soluble forms, we could explore other relevant compounds.

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